

2,4-Dimethyl-3-hexanone molecular weight and formula

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Compound of Interest

Compound Name: 2,4-Dimethyl-3-hexanone

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An In-depth Technical Guide on **2,4-Dimethyl-3-hexanone**: Molecular Properties

This guide provides essential molecular information for **2,4-dimethyl-3-hexanone**, tailored for researchers, scientists, and professionals in drug development.

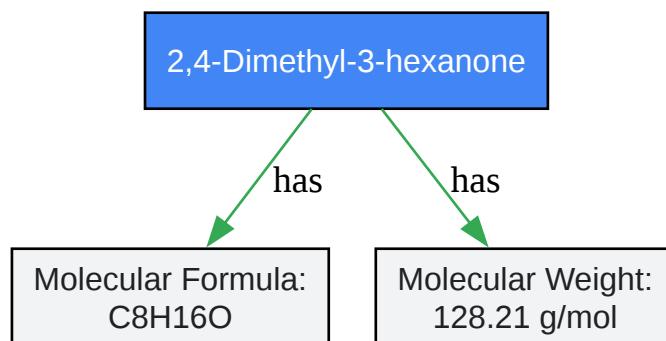
Molecular Data Summary

The fundamental molecular properties of **2,4-dimethyl-3-hexanone** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and pharmacokinetic modeling.

Property	Value
Molecular Formula	C8H16O ^{[1][2][3][4]}
Molecular Weight	128.21 g/mol ^{[1][5][6][7]}
IUPAC Name	2,4-dimethylhexan-3-one ^[1]
CAS Registry Number	18641-70-8 ^{[2][3][5]}

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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- To cite this document: BenchChem. [2,4-Dimethyl-3-hexanone molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b096374#2-4-dimethyl-3-hexanone-molecular-weight-and-formula>

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